Spectroscopic Characterization of Azepane-4-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*Azepane-4-carboxylic acid*
CAS No.:	*97164-96-0*
Cat. No.:	*B1319780*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **Azepane-4-carboxylic acid** ($C_7H_{13}NO_2$), a saturated heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of published experimental spectra for this specific molecule, this document outlines the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data based on the analysis of its structural features and established principles of spectroscopic interpretation. Detailed, generalized experimental protocols for obtaining such data are also provided.

Chemical Structure

IUPAC Name: **Azepane-4-carboxylic acid** Molecular Formula: $C_7H_{13}NO_2$ Molecular Weight: 143.18 g/mol CAS Number: 97164-96-0

Predicted Spectroscopic Data

The following tables summarize the expected spectroscopic data for **Azepane-4-carboxylic acid**. These values are predictions based on the chemical environment of the nuclei and

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functional groups within the molecule. Actual experimental values may vary depending on the solvent, concentration, and instrument parameters.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **Azepane-4-carboxylic acid**

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~11-12	Singlet (broad)	1H	-COOH
~8-9	Singlet (broad)	1H	-NH-
~3.0-3.2	Multiplet	2H	H-2, H-7 (axial & equatorial)
~2.8-3.0	Multiplet	2H	H-2, H-7 (axial & equatorial)
~2.4-2.6	Multiplet	1H	H-4
~1.8-2.0	Multiplet	2H	H-3, H-5 (axial & equatorial)
~1.5-1.7	Multiplet	2H	H-3, H-5 (axial & equatorial)
~1.3-1.5	Multiplet	2H	H-6 (axial & equatorial)

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Azepane-4-carboxylic acid**

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Chemical Shift (δ) ppm	Carbon Atom Assignment
~175-180	C=O (Carboxylic acid)
~45-50	C-2, C-7
~40-45	C-4
~30-35	C-3, C-5
~25-30	C-6

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **Azepane-4-carboxylic acid**

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
3300-2500	Strong, Broad	O-H stretch	Carboxylic Acid
3300-3100	Medium, Broad	N-H stretch	Secondary Amine
2950-2850	Strong	C-H stretch	Alkane
~1710	Strong	C=O stretch	Carboxylic Acid
1640-1550	Medium	N-H bend	Secondary Amine
1470-1430	Medium	C-H bend	Alkane
1320-1210	Strong	C-O stretch	Carboxylic Acid
950-910	Medium, Broad	O-H bend	Carboxylic Acid

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **Azepane-4-carboxylic acid**

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m/z	Ion	Notes
144.1025	$[M+H]^+$	Molecular ion peak (protonated) in positive ion mode.
142.0868	$[M-H]^-$	Molecular ion peak (deprotonated) in negative ion mode.
126	$[M+H - H_2O]^+$	Loss of water from the protonated molecular ion.
98	$[M+H - COOH - H]^+$	Loss of the carboxylic acid group.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a solid organic compound like **Azepane-4-carboxylic acid**. Instrument-specific parameters should be optimized by the operator.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **Azepane-4-carboxylic acid** in a suitable deuterated solvent (e.g., DMSO-d_6, D_2O, or MeOD) in a standard 5 mm NMR tube. The choice of solvent is critical as the acidic and amine protons are exchangeable.
- ^1H NMR Acquisition:
  - Acquire a standard one-dimensional ^1H NMR spectrum.
  - Typical parameters on a 400 MHz spectrometer:
    - Pulse sequence: zg30
    - Number of scans: 16-64
    - Relaxation delay (d1): 1-2 seconds

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    - Acquisition time: 3-4 seconds
    - Spectral width: ~16 ppm
- ^{13}C NMR Acquisition:
    - Acquire a proton-decoupled ^{13}C NMR spectrum.
    - Typical parameters on a 100 MHz spectrometer:
        - Pulse sequence: zgpg30
        - Number of scans: 1024 or more, depending on sample concentration.
        - Relaxation delay (d1): 2-5 seconds
        - Spectral width: ~240 ppm
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak.

IR Spectroscopy

- Sample Preparation: No specific sample preparation is required for Attenuated Total Reflectance (ATR) - Fourier Transform Infrared (FTIR) spectroscopy. A small amount of the solid sample is placed directly onto the ATR crystal.
- Data Acquisition:
    - Record a background spectrum of the clean, empty ATR crystal.
    - Place the solid sample on the crystal and apply pressure using the instrument's clamp to ensure good contact.
    - Acquire the sample spectrum.
    - Typical parameters:

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    - Spectral range: 4000-400 cm^{-1}
    - Resolution: 4 cm^{-1}
    - Number of scans: 16-32
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to generate the final absorbance or transmittance spectrum.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of **Azepane-4-carboxylic acid** (approximately 1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a water/methanol mixture. A small amount of formic acid or ammonium hydroxide can be added to promote protonation or deprotonation, respectively.
- Data Acquisition (Electrospray Ionization - ESI):
    - Infuse the sample solution into the ESI source via a syringe pump at a flow rate of 5-10 µL/min.
    - Acquire spectra in both positive and negative ion modes.
    - Typical ESI source parameters:
        - Capillary voltage: 3-4 kV
        - Nebulizing gas pressure: 30-40 psi
        - Drying gas flow: 5-10 L/min
        - Drying gas temperature: 300-350 °C
    - Mass analyzer settings:
        - Scan range: m/z 50-500

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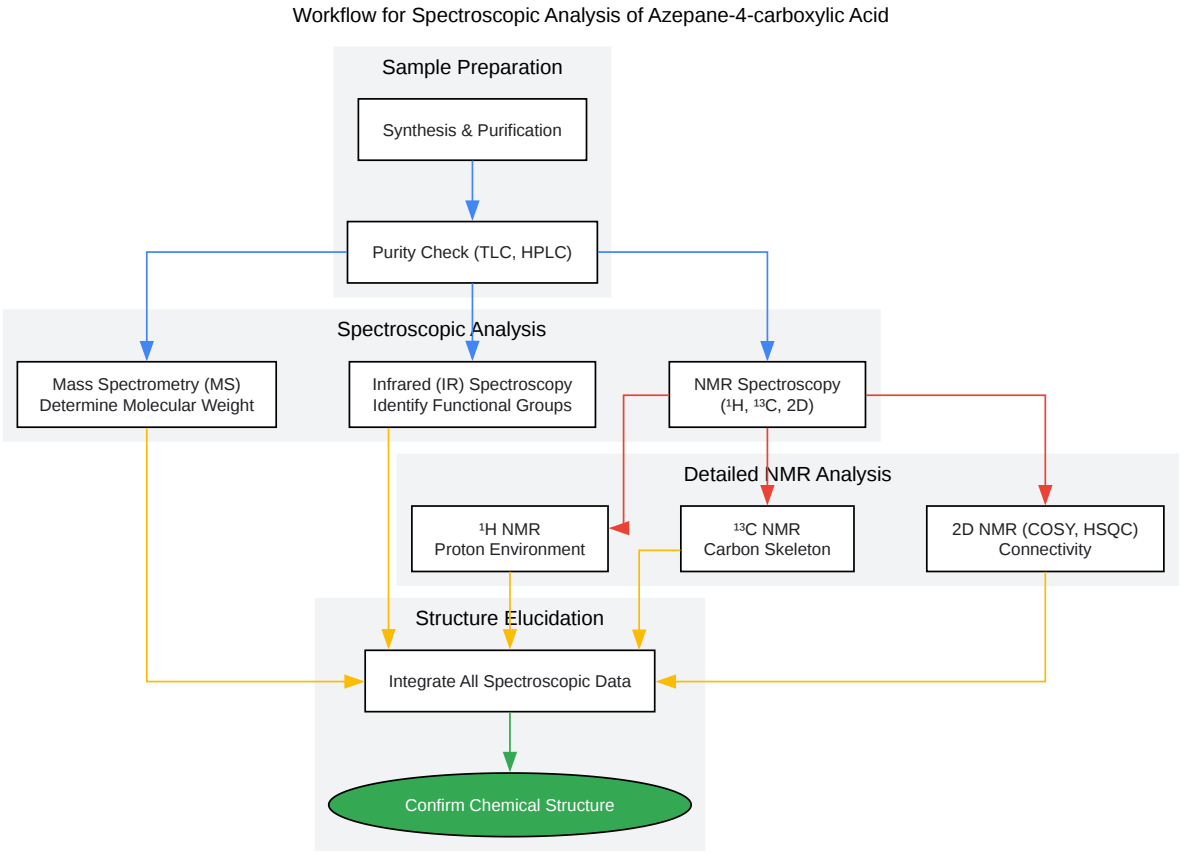
- Data Processing: Analyze the resulting mass spectra to identify the molecular ion peak and any significant fragment ions.

Workflow for Spectroscopic Analysis

The following diagram illustrates a logical workflow for the comprehensive spectroscopic analysis of a novel compound such as **Azepane-4-carboxylic acid**.



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